

Astringin: Basic Properties & Handling

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Compound Focus: Astringin

CAS No.: 29884-49-9

Cat. No.: S519586

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Here is a summary of the key chemical properties and recommended storage conditions for **astringin** as found in the literature.

Property	Description / Value
CAS Number	29884-49-9 [1] [2]
Molecular Formula	$C_{20}H_{22}O_9$ [1] [2]
Molecular Weight	406.4 g/mol [1]
Appearance	Powder [1]
Recommended Storage	Desiccate at -20°C [1]
Solubility (DMSO)	150 mg/mL (369.11 mM); may require ultrasonic treatment [1]

Experimental Protocols & Procedures

Here are some standard protocols for handling **astringin** in a laboratory setting.

Stock Solution Preparation

- **Calculations:** Determine the mass of **astringin** needed to achieve your desired stock concentration and volume. The molecular weight (406.4 g/mol) can be used for molarity calculations [1].
- **Weighing:** Weigh the calculated amount of **astringin** powder in a clean vial [1].
- **Dissolution:** Add the appropriate volume of DMSO to dissolve the powder. The supplier notes that warming the tube to **37°C** and using an **ultrasonic bath** can help achieve a higher solubility [1].
- **Aliquoting and Storage:** It is recommended to prepare and use the solution on the same day. If necessary, the stock solution can be aliquoted, sealed, and stored **below -20°C** for several months [1].

Handling Pre-Packaged Product

Astringin is often sold as a lyophilized powder. To avoid loss or contamination:

- The product may adhere to the neck or cap of the vial during shipping. Gently shake the vial before opening to ensure the powder is at the bottom [1].
- For liquid products, a brief centrifugation (e.g., 500 x g) is recommended to gather the liquid at the vial's bottom [1].

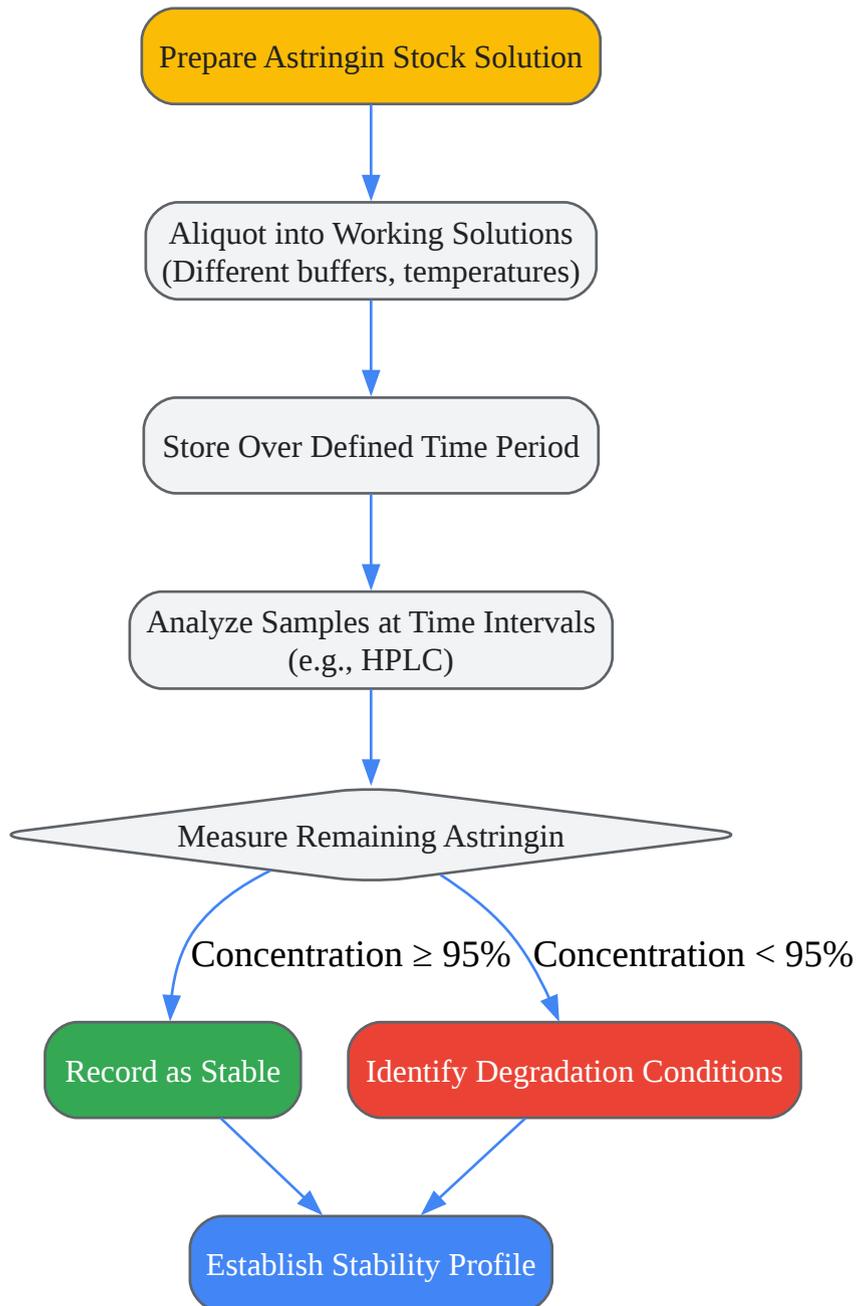
Stability Considerations & Knowledge Gaps

The provided search results lack detailed stability studies for **astringin**. The following points are based on general laboratory practices and the supplier's recommendations, as specific data on pH stability, degradation kinetics, and stability in aqueous buffers is not available in the searched literature.

- **Solution Stability:** While stock solutions in DMSO can be stored for months at -20°C, the stability of **astringin** in aqueous solutions (e.g., cell culture media or buffered solutions) is not specified and should be determined empirically [1].
- **Freeze-Thaw Cycles:** The stability of **astringin** solutions through multiple freeze-thaw cycles has not been reported. The recommendation to use solutions on the same day suggests limited stability upon thawing [1].
- **Analytical Verification:** For critical experiments, it is highly advisable to verify the concentration and purity of your **astringin** solutions after preparation and storage using a validated analytical method, such as **High-Performance Liquid Chromatography (HPLC)**.

Experimental Workflow for Stability Assessment

To systematically address the lack of specific stability data, you can establish an in-house stability profile. The following diagram outlines a potential workflow for this assessment.



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Frequently Asked Questions

Q1: What is the solubility of astringin in solvents other than DMSO? The provided search results only specify solubility in DMSO [1]. Solubility in other common solvents like water, ethanol, or methanol is not detailed and would need to be determined experimentally.

Q2: How should I handle astringin to ensure its stability? The core recommendations are to store the powder **desiccated at -20°C** and to prepare stock solutions fresh when possible [1]. For long-term storage of solutions, keep them **below -20°C** in sealed vials [1].

Q3: The powder is stuck to the neck of the vial. What should I do? This is a common occurrence. Gently tap or shake the vial to dislodge the powder to the bottom before opening to prevent loss [1].

Key Troubleshooting Tips

- **Low Solubility:** If **astringin** does not dissolve completely in DMSO, try **warming the vial to 37°C** and using an **ultrasonic bath** for a short period [1].
- **Unexpected Experimental Results:** If your biological assays show inconsistent results, verify the integrity and concentration of your **astringin** stock solution using HPLC. Degradation of the compound could be a contributing factor.

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References

1. | CAS:29884-49-9 | Phenols | Manufacturer BioCrick Astringin [biocrick.com]
2. | C20H22O9 Astringin [chemspider.com]

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